

3-Ethoxy-2-nitropyridine CAS number 74037-50-6

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Compound of Interest

Compound Name: 3-Ethoxy-2-nitropyridine

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An In-depth Technical Guide to **3-Ethoxy-2-nitropyridine** (CAS: 74037-50-6)

Abstract

3-Ethoxy-2-nitropyridine is a pivotal heterocyclic building block in modern organic synthesis. Characterized by a pyridine core functionalized with an electron-withdrawing nitro group and an electron-donating ethoxy group, this compound exhibits a unique reactivity profile that makes it an invaluable intermediate.^{[1][2][3]} It serves a crucial role in the development of complex molecular architectures, particularly in the synthesis of active pharmaceutical ingredients (APIs) and advanced agrochemicals.^{[1][2]} This guide provides a comprehensive technical overview of its synthesis, physicochemical properties, key chemical transformations, and applications, tailored for researchers, chemists, and professionals in drug development and material science.

Introduction: The Strategic Value of Substituted Nitropyridines

Pyridine derivatives are ubiquitous in nature and pharmacology.^[4] The strategic introduction of functional groups onto the pyridine ring is a cornerstone of medicinal chemistry, allowing for the fine-tuning of a molecule's steric and electronic properties to optimize biological activity. **3-Ethoxy-2-nitropyridine** (CAS 74037-50-6) is a prime example of such a strategically functionalized intermediate. The presence of the nitro group at the 2-position significantly influences the electron density of the ring, making it susceptible to specific transformations,

while the ethoxy group at the 3-position modulates its solubility and reactivity.^[1] This combination makes it a versatile precursor for creating a diverse range of more complex substituted pyridines.^{[1][5]}

Physicochemical and Spectroscopic Profile

Accurate characterization is the foundation of reproducible chemical synthesis. The key properties of **3-Ethoxy-2-nitropyridine** are summarized below.

Property	Value	Source(s)
CAS Number	74037-50-6	^{[1][6][7][8]}
Molecular Formula	C ₇ H ₈ N ₂ O ₃	^{[1][6][7][9]}
Molecular Weight	168.15 g/mol	^{[1][6][8][9]}
Appearance	Liquid or low-melting solid	^[6]
Melting Point	28-32°C	^[6]
Boiling Point	175°C @ 50 torr	^[6]
Density	~1.245 g/cm ³	^[6]
Flash Point	38°C	^[6]
Refractive Index	~1.537	^[6]
Topological Polar Surface Area	67.9 Å ²	^[9]
Synonyms	2-Nitro-3-ethoxypyridine, Pyridine, 3-ethoxy-2-nitro-	^{[1][8][10]}

Spectroscopic Data

Available spectral data confirms the structure of **3-Ethoxy-2-nitropyridine**.^[6]

- ¹H NMR (90 MHz, CDCl₃): Data is available and consistent with the assigned structure.^[6] Key signals would include a triplet and quartet for the ethoxy group and distinct signals for the three aromatic protons on the pyridine ring.

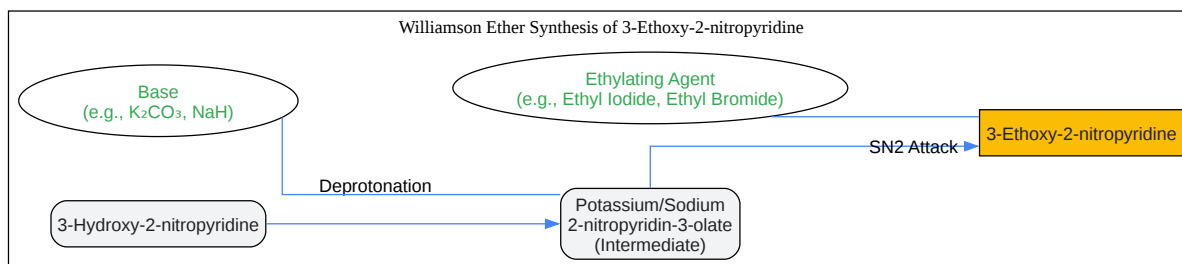
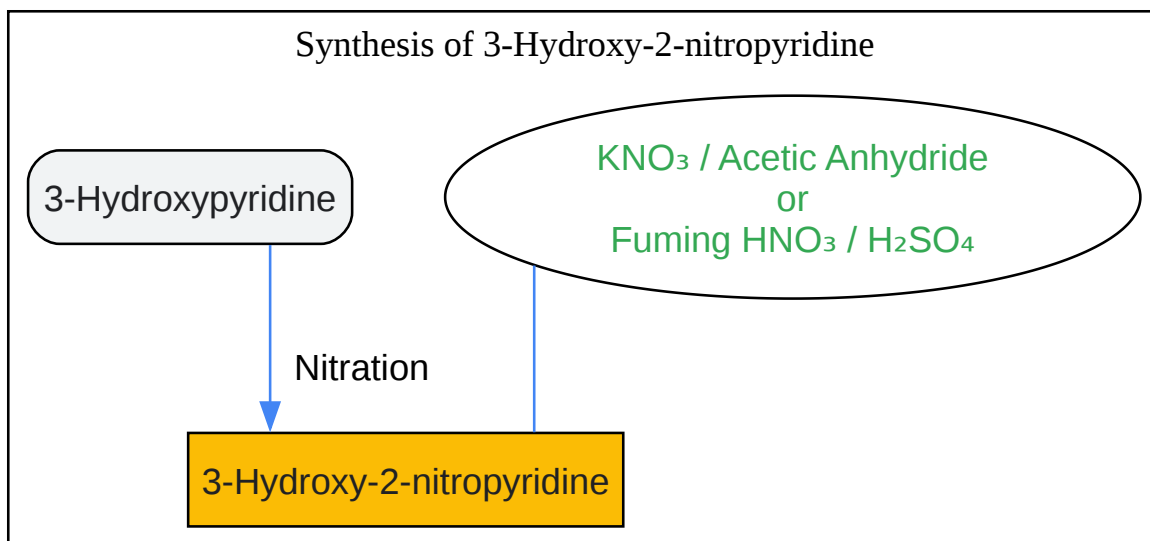
- ^{13}C NMR (in CDCl_3): Data is available for structural confirmation.[6]
- IR (Liquid Film): Infrared spectroscopy data is available, which would show characteristic peaks for C-O, N-O (nitro group), and aromatic C-H stretches.[6]
- Mass Spectrometry: The molecular ion peak would confirm the molecular weight.[6]

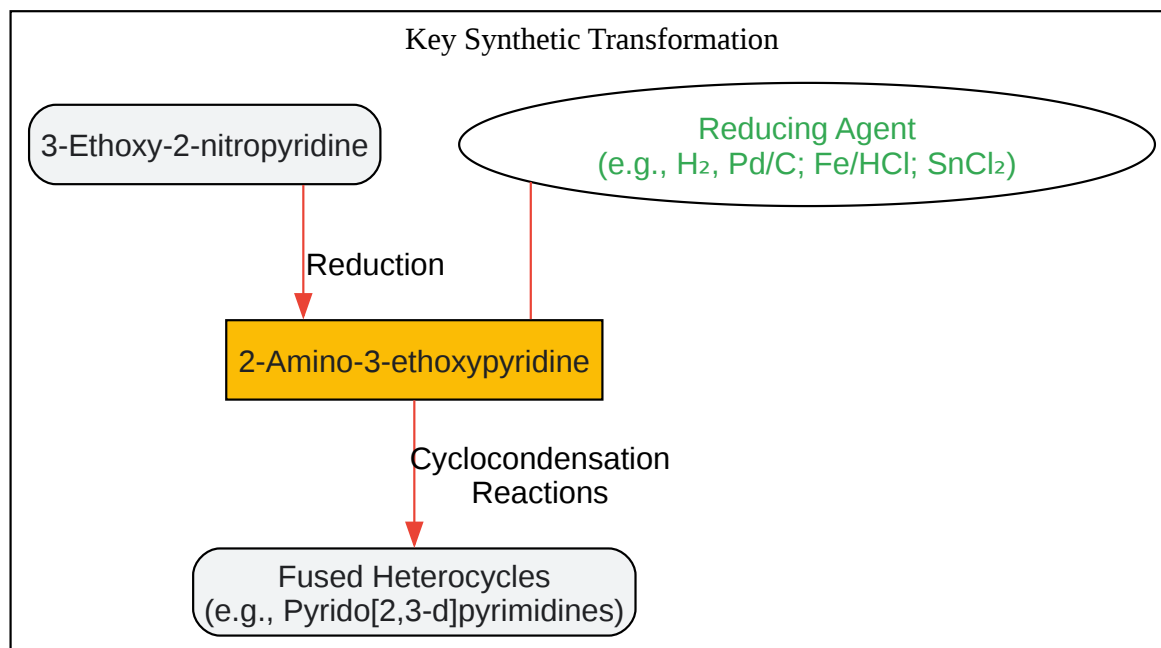
Synthesis and Mechanistic Insights

The most logical and widely employed route to **3-Ethoxy-2-nitropyridine** is via the Williamson ether synthesis, starting from its precursor, 3-hydroxy-2-nitropyridine.[11][12] This two-step process is efficient and scalable.

Step 1: Synthesis of 3-Hydroxy-2-nitropyridine (CAS: 15128-82-2)

The precursor is prepared by the nitration of 3-hydroxypyridine. This reaction leverages the directing effects of the hydroxyl group on the pyridine ring.





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